

Navigating the Isomeric Landscape of Piperazinediethanol: A Technical Guide for Researchers

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Compound of Interest

Compound Name: 2,6-Piperazinediethanol

CAS No.: 3540-43-0

Cat. No.: B13821531

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An Important Note on Nomenclature: The request for a technical guide on "**2,6-Piperazinediethanol**" highlights a critical aspect of chemical nomenclature. While the "2,6-" designation logically suggests the attachment of two ethanol groups to the carbon atoms at the 2nd and 6th positions of the piperazine ring, a thorough review of chemical literature and databases reveals a scarcity of information on this specific isomer. In contrast, piperazine derivatives with substitutions on the nitrogen atoms are significantly more common and well-documented. This guide will, therefore, focus on the readily available and industrially significant isomers: 1-(2-Hydroxyethyl)piperazine and 1,4-Piperazinediethanol, with a primary emphasis on the latter as a di-substituted ethanol derivative. It is plausible that "**2,6-Piperazinediethanol**" may be a less common isomer or a misnomer for one of these more prevalent compounds.

Introduction to Hydroxyethylated Piperazines

Piperazine and its derivatives are a cornerstone in medicinal chemistry and materials science.

[1] The introduction of hydroxyethyl groups onto the piperazine scaffold enhances hydrophilicity

and provides reactive sites for further chemical modifications. These characteristics are instrumental in tuning the pharmacokinetic profiles of drug candidates and in the synthesis of polymers and other functional materials.[2][3] This guide provides an in-depth exploration of the molecular characteristics, synthesis, and applications of the most common hydroxyethylated piperazines.

Molecular Formula and Weight

The fundamental molecular properties of the key piperazinediethanol isomers are summarized below.

Compound Name	Synonym(s)	Molecular Formula	Molecular Weight (g/mol)	CAS Number
1-(2-Hydroxyethyl)piperazine	N-(2-Hydroxyethyl)piperazine, 1-Piperazineethanol	C ₆ H ₁₄ N ₂ O	130.19	103-76-4[4][5]
1,4-Piperazinediethanol	N,N'-Bis(2-hydroxyethyl)piperazine	C ₈ H ₁₈ N ₂ O ₂	174.24	122-96-3[6][7]

Physicochemical Properties

The physical and chemical properties of these compounds dictate their handling, reactivity, and applications.

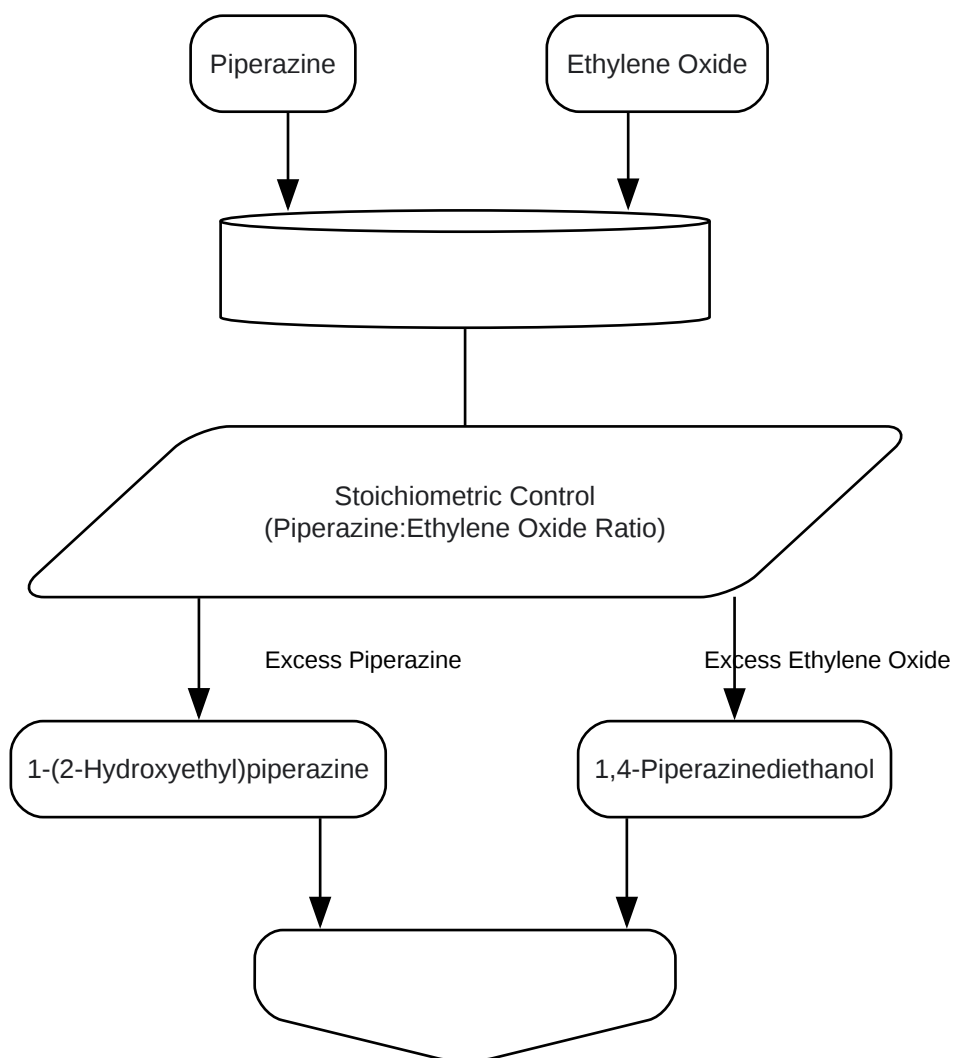
Table of Physicochemical Properties:

Property	1-(2-Hydroxyethyl)piperazine	1,4-Piperazinediethanol
Appearance	Clear, colorless to pale yellow oily liquid[5]	White crystalline powder[6]
Melting Point	-39 °C to -38.5 °C[4][5]	133.5-136 °C[7]
Boiling Point	242-246 °C[4][5]	215-220 °C at 50 mmHg[7]
Density	1.060 - 1.061 g/mL at 25 °C[4][5]	1.097 g/cm ³
Solubility	Miscible in water; soluble in ethanol, acetone, ether, and benzene. Slightly soluble in chloroform and methanol.[4]	Soluble in water. Slightly soluble in DMSO and methanol.[2][7]
Flash Point	>230 °F (>110 °C)[5]	166 °C[7]

Synthesis and Manufacturing

The synthesis of hydroxyethylated piperazines is typically achieved through the reaction of piperazine with ethylene oxide. The stoichiometry of the reactants is a key factor in determining the final product distribution.

Conceptual Synthesis Workflow



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Caption: Generalized synthesis pathway for hydroxyethylated piperazines.

A general procedure involves the slow addition of ethylene oxide to an aqueous solution of piperazine under controlled temperature and pressure. An excess of piperazine favors the formation of the mono-substituted product, 1-(2-hydroxyethyl)piperazine. Conversely, an excess of ethylene oxide drives the reaction towards the di-substituted product, 1,4-piperazinediethanol. The final products are then purified, typically by vacuum distillation.

Applications in Research and Drug Development

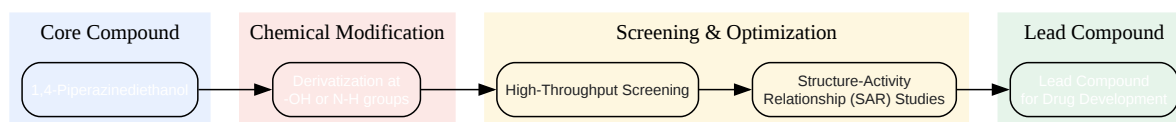
The piperazine moiety is a privileged scaffold in medicinal chemistry, appearing in numerous FDA-approved drugs.^[8] The addition of hydroxyethyl groups can further enhance the

pharmacological properties of these molecules.

Key Application Areas:

- **Drug Intermediates:** Both 1-(2-hydroxyethyl)piperazine and 1,4-piperazinediethanol serve as crucial intermediates in the synthesis of active pharmaceutical ingredients (APIs).^[2]^[4] They are particularly valuable in the development of neuroleptic agents and other central nervous system drugs.^[5]
- **Improving Bioavailability:** The hydroxyethyl groups can increase the aqueous solubility of a drug molecule, which can lead to improved oral bioavailability.^[3]
- **Scaffolding for Drug Design:** The piperazine ring provides a rigid, yet conformationally mobile, core for the attachment of various pharmacophores. The nitrogen atoms can be functionalized to interact with biological targets, while the hydroxyethyl groups offer points for further derivatization.
- **Polymer Chemistry:** 1,4-Piperazinediethanol is used in the synthesis of polyurethanes and other polymers, where it can act as a chain extender or cross-linker.^[2]
- **Corrosion Inhibitors and Surfactants:** The amphiphilic nature of these molecules makes them effective as corrosion inhibitors and as components in the formulation of surfactants.^[4]

Logical Flow of Application in Drug Discovery



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Caption: Role of 1,4-Piperazinediethanol as a scaffold in drug discovery.

Experimental Protocols

Protocol: Synthesis of a Hypothetical Drug Intermediate from 1,4-Piperazinediethanol

This protocol describes a representative two-step synthesis of a hypothetical drug intermediate, illustrating the utility of 1,4-piperazinediethanol as a starting material.

Step 1: Ditosylation of 1,4-Piperazinediethanol

- **Reaction Setup:** To a solution of 1,4-piperazinediethanol (1 eq.) in dichloromethane (DCM) at 0 °C, add triethylamine (2.5 eq.).
- **Reagent Addition:** Slowly add a solution of p-toluenesulfonyl chloride (2.2 eq.) in DCM to the reaction mixture.
- **Reaction Monitoring:** Allow the reaction to warm to room temperature and stir for 12-18 hours. Monitor the reaction progress by thin-layer chromatography (TLC).
- **Workup:** Upon completion, quench the reaction with water. Separate the organic layer, wash with brine, dry over anhydrous sodium sulfate, and concentrate under reduced pressure.
- **Purification:** Purify the crude product by column chromatography on silica gel to yield the ditosylated intermediate.

Step 2: Nucleophilic Substitution with a Phenolic Compound

- **Reaction Setup:** To a solution of a substituted phenol (2.2 eq.) in dimethylformamide (DMF), add potassium carbonate (3 eq.).
- **Reagent Addition:** Add the ditosylated intermediate from Step 1 (1 eq.) to the mixture.
- **Reaction Conditions:** Heat the reaction mixture to 80-100 °C and stir for 8-12 hours.
- **Workup:** After cooling to room temperature, pour the reaction mixture into ice water. Collect the precipitate by filtration and wash with water.
- **Purification:** Recrystallize the crude product from a suitable solvent system (e.g., ethanol/water) to obtain the purified final product.

Safety and Handling

- 1-(2-Hydroxyethyl)piperazine: Causes skin irritation and serious eye damage. May cause respiratory irritation.[9]
- 1,4-Piperazinediethanol: Causes serious eye damage.[6]

General Handling Precautions:

- Wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat.
- Handle in a well-ventilated area or under a fume hood.
- Avoid inhalation of vapors and contact with skin and eyes.
- In case of contact, flush the affected area with copious amounts of water and seek medical attention.

Conclusion

While the specific compound "**2,6-Piperazinediethanol**" remains elusive in common chemical literature, the isomeric N-substituted derivatives, 1-(2-hydroxyethyl)piperazine and 1,4-piperazinediethanol, are compounds of significant scientific and industrial interest. Their versatile chemical nature, stemming from the combination of the piperazine core and reactive hydroxyethyl groups, makes them invaluable building blocks in the synthesis of pharmaceuticals, polymers, and other specialty chemicals. A clear understanding of the properties and reactivity of these common isomers is essential for researchers and drug development professionals working with piperazine-based molecules.

References

- Cochran, B. M., & Michael, F. E. (2008). Synthesis of 2,6-Disubstituted Piperazines by a Diastereoselective Palladium-Catalyzed Hydroamination Reaction. *Organic Letters*, 10(3), 329-332. [[Link](#)]
- ResearchGate. (n.d.). Synthesis of 2,5- and 2,6-disubstituted piperazines. Pg=Cbz or Boc. Retrieved February 6, 2026, from [[Link](#)]

- Mallak Specialties Pvt Ltd. (n.d.). N-(2-Hydroxyethyl) Piperazine. Retrieved February 6, 2026, from [\[Link\]](#)
- LookChem. (n.d.). Cas 103-76-4,N-(2-Hydroxyethyl)piperazine. Retrieved February 6, 2026, from [\[Link\]](#)
- PubMed. (2020). Rigid Scaffolds: Synthesis of 2,6-Bridged Piperazines with Functional Groups in all three Bridges. Retrieved February 6, 2026, from [\[Link\]](#)
- MDPI. (2021). Recent Advances in the Synthesis of Piperazines: Focus on C–H Functionalization. Retrieved February 6, 2026, from [\[Link\]](#)
- ChemBK. (n.d.). N,N'-Bis(2-hydroxyethyl)piperazine. Retrieved February 6, 2026, from [\[Link\]](#)
- ACS Publications. (2022). Syntheses, Structures, and Properties of Polynitro-Substituted 5,6-Dihydrodiimidazo[1,2-a:2',1'-c]pyrazine Energetic Compounds. Retrieved February 6, 2026, from [\[Link\]](#)
- PubMed Central. (n.d.). Identification and development of a series of disubstituted piperazines for the treatment of Chagas disease. Retrieved February 6, 2026, from [\[Link\]](#)
- PubChem. (n.d.). 1-(2-Hydroxyethyl)piperazine. Retrieved February 6, 2026, from [\[Link\]](#)
- PubChem. (n.d.). 1,4-Piperazinediethanol. Retrieved February 6, 2026, from [\[Link\]](#)
- Chemsrvc. (n.d.). N-(2-Hydroxyethyl)piperazine. Retrieved February 6, 2026, from [\[Link\]](#)
- PubMed. (2008). Synthesis of 2,6-disubstituted piperazines by a diastereoselective palladium-catalyzed hydroamination reaction. Retrieved February 6, 2026, from [\[Link\]](#)
- ResearchGate. (n.d.). Synthesis of 2,6-Disubstituted Piperazines by a Diastereoselective Palladium-Catalyzed Hydroamination Reaction. Retrieved February 6, 2026, from [\[Link\]](#)

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Sources

- [1. pubs.acs.org \[pubs.acs.org\]](https://pubs.acs.org)
- [2. chemimpex.com \[chemimpex.com\]](https://chemimpex.com)
- [3. 1,4-Bis\(2-hydroxyethyl\)piperazine 99 122-96-3 \[sigmaaldrich.com\]](https://sigmaaldrich.com)
- [4. N-\(2-Hydroxyethyl\) Piperazine, C₆H₁₄N₂O, 103-76-4, 2-Piperazinoethanol, 1 \(2-Hydroxyethyl\) Piperazine \[mallakchemicals.com\]](https://mallakchemicals.com)
- [5. lookchem.com \[lookchem.com\]](https://lookchem.com)
- [6. 1,4-Piperazinediethanol | C₈H₁₈N₂O₂ | CID 67151 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](https://pubchem.ncbi.nlm.nih.gov)
- [7. 1,4-BIS\(2-HYDROXYETHYL\)PIPERAZINE | 122-96-3 \[chemicalbook.com\]](https://chemicalbook.com)
- [8. Recent Advances in the Synthesis of Piperazines: Focus on C–H Functionalization | MDPI \[mdpi.com\]](https://mdpi.com)
- [9. 1-\(2-Hydroxyethyl\)piperazine | C₆H₁₄N₂O | CID 7677 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](https://pubchem.ncbi.nlm.nih.gov)
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